

A Technical Guide to 1-Hydrazinylpropan-2-ol: Properties and Synthesis

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Compound of Interest

Compound Name: 1-Hydrazino-2-propanol

Cat. No.: B171459

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of 1-hydrazinylpropan-2-ol, a chemical compound of interest in various research and development applications. The information is presented to be accessible and useful for professionals in the fields of chemistry and drug development.

Core Molecular Data

The essential molecular identifiers and properties of 1-hydrazinylpropan-2-ol are summarized in the table below for quick reference and comparison.

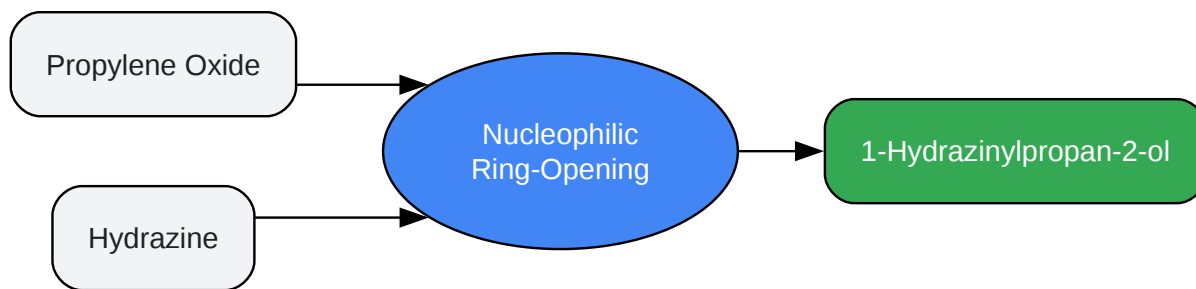
Property	Value
Molecular Formula	C3H10N2O[1]
Molecular Weight	90.12 g/mol [1]
IUPAC Name	1-hydrazinylpropan-2-ol[1]
CAS Number	18501-20-7[1]

Synthesis Pathway

A common method for the synthesis of 1-hydrazinylpropan-2-ol involves the nucleophilic ring-opening of propylene oxide with hydrazine. This reaction proceeds via an SN2 mechanism,

where the hydrazine molecule acts as the nucleophile, attacking one of the carbon atoms of the epoxide ring. The less sterically hindered carbon is the primary site of attack, leading to the formation of the desired product.

Below is a diagram illustrating the general workflow for the synthesis of 1-hydrazinylpropan-2-ol.



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References

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
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